

Handling and safety precautions for Hexamethyleneimine

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Compound of Interest

Compound Name: Hexamethyleneimine

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Hexamethyleneimine: Technical Support Center

This guide provides essential safety information, handling procedures, and emergency protocols for the use of **Hexamethyleneimine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Hexamethyleneimine** and what are its primary hazards?

Hexamethyleneimine (CAS No. 111-49-9) is a cyclic secondary amine.^[1] It is a clear, colorless to light yellow liquid with an ammonia-like odor.^{[2][3]} The primary hazards associated with this chemical are:

- **Flammability:** It is a highly flammable liquid and vapor, with a flash point of 18°C (64.4°F).^[4] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.^{[5][6]}
- **Corrosivity:** It causes severe skin burns and serious eye damage.^[6]
- **Toxicity:** It is toxic if inhaled and harmful or fatal if swallowed.^{[4][6]} It may also cause respiratory irritation.^[6]

Q2: What are the proper storage conditions for **Hexamethyleneimine**?

Hexamethyleneimine should be stored in a designated "Flammables area" or "Poison room".

[2][3][5] Key storage requirements include:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store away from heat, sparks, open flames, and other ignition sources.[5][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][6]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[5]
- Protect containers from physical damage and check regularly for leaks.[1]

Q3: What personal protective equipment (PPE) is required when handling **Hexamethyleneimine**?

Appropriate PPE must be worn at all times when handling **Hexamethyleneimine** to prevent any personal contact.[1] This includes:

Task / Exposure Scenario	Recommended Personal Protective Equipment (PPE)
General Handling / Transfers	Chemical safety goggles and a face shield.[1][6] Chemical-resistant gloves (e.g., Butyl rubber; avoid Latex, Nitrile, PVC).[6] Flame-retardant lab coat or chemical-resistant suit.[6] Safety footwear or rubber boots.[1]
Potential for Inhalation	Use only in a chemical fume hood or a well-ventilated area.[1][5][6] If ventilation is inadequate or for uncontrolled releases, a NIOSH/MSHA-approved positive-pressure air-supplied respirator is required.[6][7]
Spill Cleanup	Full body protective clothing with breathing apparatus.[1] Fully encapsulating, vapor-protective clothing for spills without fire.[6]

Q4: What materials are incompatible with **Hexamethyleneimine**?

Avoid contact with strong oxidizing agents and strong acids.[5] It may also be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[8] Contact with strong reducing agents, like hydrides, can generate flammable hydrogen gas.[8]

Troubleshooting Guides

Q5: What is the immediate first aid response for skin or eye contact?

- Skin Contact: Immediately take off all contaminated clothing.[5][6] Flush the skin with large amounts of water for at least 15 minutes, using a safety shower if available.[1][9] Seek immediate medical attention.[6][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[6][9] Continue rinsing and seek immediate medical attention.[6][9]

Q6: What should I do in case of inhalation or accidental ingestion?

- Inhalation: Remove the person from the contaminated area to fresh air.[1][6] Keep them warm, rested, and in a position comfortable for breathing.[1][6] If breathing is difficult or stops, provide artificial respiration.[7] Call a poison center or doctor immediately.[6]
- Ingestion: Do NOT induce vomiting.[1][9] Rinse the victim's mouth thoroughly with water.[6] If the person is conscious, have them drink plenty of water.[8] Seek immediate medical attention.[1][9]

Q7: How should I respond to a small chemical spill in the lab?

For a small spill (<4 L) that you are trained and comfortable cleaning up:

- Alert personnel in the immediate area.
- Eliminate all ignition sources (no smoking, flares, sparks, or flames).[6][8]
- Ensure adequate ventilation.[1]

- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[5][6]
- Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite. [1][8] Do not use organic absorbents like sawdust, as they can react with amines.[1]
- Use only non-sparking tools to collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[5][6][8]
- Clean the spill area and decontaminate equipment.[10]

Q8: When is a spill considered major and requires evacuation?

A spill is considered major and requires immediate evacuation and emergency response if:

- The spill is large (>4 L) or involves a significant release.[11]
- The spill is in a public or poorly ventilated area.[11]
- The material is highly toxic, and you are not equipped to handle it.[11]
- There is a fire or a high risk of fire/explosion.[8]
- You are not trained or comfortable with the cleanup procedure.[11] In such cases, evacuate the area, alert emergency responders, and inform them of the location and nature of the hazard.[1]

Data Presentation

Table 1: Physical and Chemical Properties of **Hexamethyleneimine**

Property	Value	Reference
CAS Number	111-49-9	[4]
Molecular Formula	C ₆ H ₁₃ N	[2]
Molecular Weight	99.17 g/mol	[2]
Appearance	Clear colorless to light yellow liquid	[2][3]
Odor	Ammonia-like	[2][3]
Boiling Point	138 °C at 749 mmHg	[3][4]
Melting Point	-37 °C	[2][3]
Flash Point	18 °C (64.4 °F) - closed cup	[4]
Density	0.88 g/mL at 25 °C	[3][4]
Vapor Pressure	7.4 mmHg at 21.1 °C	[3][4]
Water Solubility	Soluble	[2][8]
Explosive Limits	1.6 - 9.9% (V)	[2]

Experimental Protocols

Protocol: Minor Spill Cleanup Procedure for **Hexamethyleneimine**

This protocol details the steps for cleaning up a minor spill (<4 L) of **Hexamethyleneimine** inside a certified chemical fume hood.

1. Immediate Response & Preparation:

- 1.1. Cease all work and alert colleagues in the immediate vicinity.
- 1.2. Post a warning sign on the fume hood sash.
- 1.3. Confirm all ignition sources in the area are turned off.[6][8]
- 1.4. Don the appropriate PPE: chemical safety goggles, face shield, butyl rubber gloves, and a flame-retardant lab coat.[6] Ensure the fume hood is operating correctly.

2. Spill Containment:

- 2.1. Retrieve the chemical spill kit.
- 2.2. Gently surround the spill with a non-combustible absorbent material such as vermiculite, sand, or earth to prevent it from spreading.[\[1\]](#)[\[8\]](#)

3. Absorption and Collection:

- 3.1. Apply the absorbent material over the entire spill, working from the outside in.
- 3.2. Allow sufficient time for the **Hexamethyleneimine** to be fully absorbed.
- 3.3. Using non-sparking tools (e.g., plastic scoop), carefully collect the saturated absorbent material.[\[5\]](#)[\[6\]](#)
- 3.4. Place the contaminated material into a heavy-duty, labeled polyethylene bag or container for hazardous waste.[\[10\]](#)[\[12\]](#)

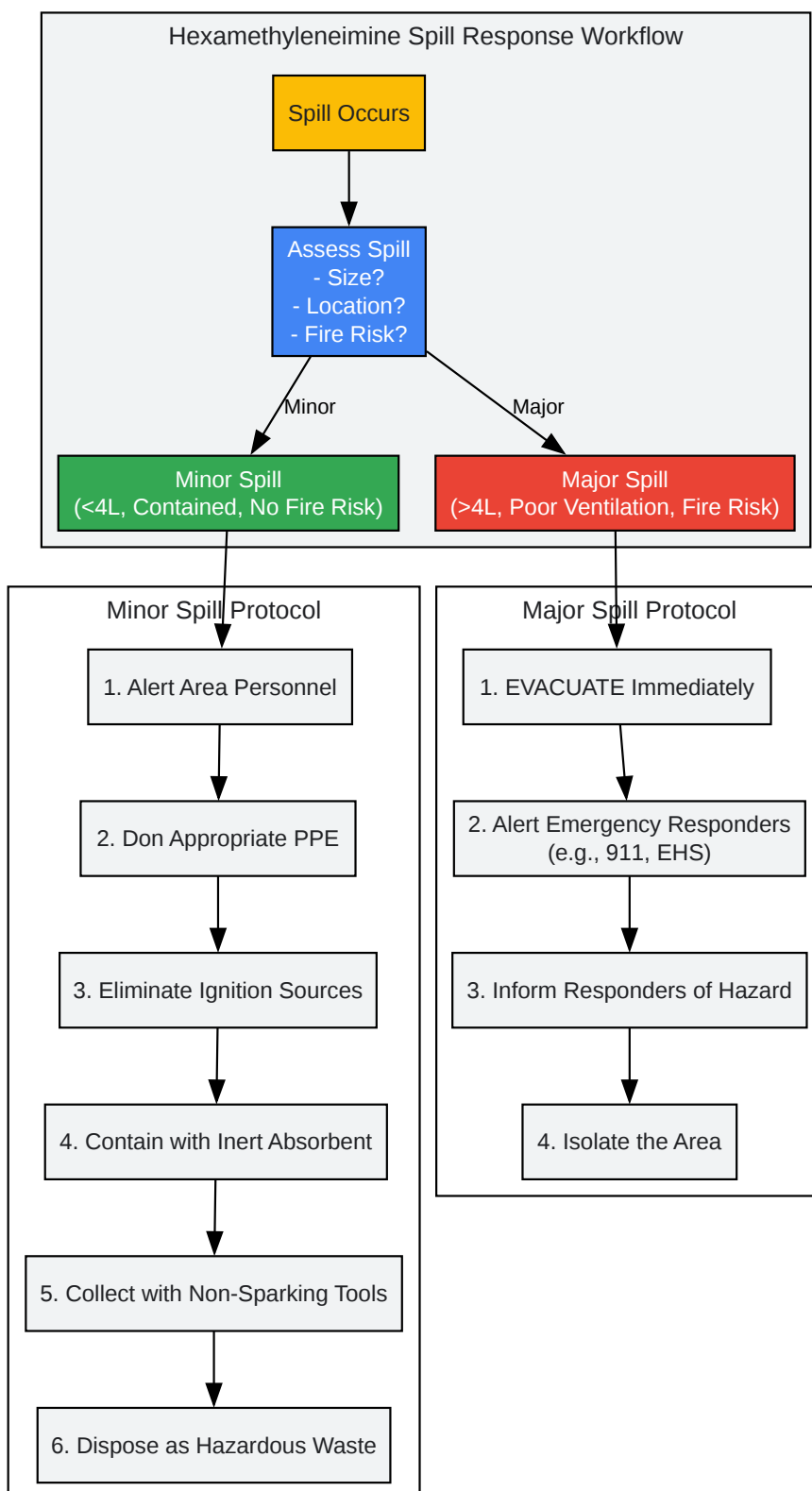
4. Decontamination:

- 4.1. Wipe the spill surface with a cloth or spill pad dampened with a suitable solvent (e.g., water, if appropriate), placing the used pad into the hazardous waste container.[\[12\]](#)
- 4.2. Perform a final wipe-down of the area.
- 4.3. Decontaminate all tools used during the cleanup before returning them to the spill kit.[\[12\]](#)

5. Waste Disposal and Reporting:

- 5.1. Securely seal the hazardous waste container.
- 5.2. Label the container clearly as "Hazardous Waste: **Hexamethyleneimine** Spill Debris".
- 5.3. Arrange for disposal through your institution's Environmental Health & Safety (EHS) office.[\[5\]](#)
- 5.4. Document the spill and cleanup procedure as required by your institution.

Workflow Visualization



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Caption: Workflow for handling minor and major spills of **Hexamethylenimine**.

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